

# Disodium Oxalate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *disodium;oxalate*

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Disodium oxalate, with the IUPAC name disodium oxalate and CAS number 62-76-0, is a vital chemical compound with significant applications in analytical chemistry and various stages of drug development.[1][2][3][4] This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its use, and a visual representation of a key analytical workflow.

## Core Properties of Disodium Oxalate

Disodium oxalate is the sodium salt of oxalic acid and exists as a white, crystalline, odorless solid.[2] It is a key reagent in various chemical processes, valued for its stability and purity, which makes it an excellent primary standard in volumetric analysis. A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
IUPAC Name	disodium oxalate	[1][2]
CAS Number	62-76-0	[1][2][3][4]
Molecular Formula	C <sub>2</sub> Na <sub>2</sub> O <sub>4</sub>	[1][2][4]
Molecular Weight	134.00 g/mol	[1]
Appearance	White crystalline solid	[2]
Density	2.34 g/cm <sup>3</sup>	[2]
Melting Point	Decomposes at 290 °C	[2]
Solubility in Water	3.7 g/100 mL at 20 °C	[2]
6.25 g/100 mL at 100 °C	[2]	
Solubility in other solvents	Insoluble in ethanol and diethyl ether	[2]
LD <sub>50</sub> (oral, rat)	11160 mg/kg	[2]

## Experimental Protocol: Standardization of Potassium Permanganate Solution

Disodium oxalate is frequently employed as a primary standard for the standardization of potassium permanganate (KMnO<sub>4</sub>) solutions, a common oxidizing agent in redox titrations. The following protocol details this essential analytical procedure.

**Objective:** To accurately determine the concentration of a potassium permanganate solution using a known mass of primary standard disodium oxalate.

**Materials:**

- Disodium oxalate (analytical grade, dried at 105-110 °C)
- Potassium permanganate solution (approx. 0.1 N)

- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated
- Distilled or deionized water
- Erlenmeyer flask (250 mL)
- Buret (50 mL)
- Pipette (25 mL)
- Hot plate or water bath
- Analytical balance
- Thermometer

Procedure:

- Preparation of the Standard Disodium Oxalate Solution:
  - Accurately weigh approximately 0.25-0.30 g of dried disodium oxalate and record the exact mass.[\[2\]](#)
  - Transfer the weighed solid into a 250 mL Erlenmeyer flask.
  - Add approximately 100 mL of distilled water to dissolve the disodium oxalate.
  - Carefully add 60 mL of 1M sulfuric acid solution to the flask.[\[2\]](#)
- Titration with Potassium Permanganate:
  - Gently heat the acidic disodium oxalate solution to 55-60 °C.[\[3\]](#) It is crucial to maintain this temperature range throughout the titration to ensure a rapid and complete reaction.
  - Fill the buret with the potassium permanganate solution and record the initial volume.
  - Slowly add the potassium permanganate solution from the buret to the hot oxalate solution while constantly swirling the flask.

- The initial portions of the permanganate solution will be decolorized slowly. As the titration progresses and manganese(II) ions ( $\text{Mn}^{2+}$ ) are formed, the reaction will speed up due to autocatalysis.[2]
- Continue the titration until a faint, persistent pink color is observed in the solution, which indicates the endpoint. This color should persist for at least 30 seconds.[2]
- Record the final volume of the potassium permanganate solution used.
- Calculation:
  - The reaction between disodium oxalate and potassium permanganate in an acidic medium is as follows:  $5 \text{Na}_2\text{C}_2\text{O}_4 + 2 \text{KMnO}_4 + 8 \text{H}_2\text{SO}_4 \rightarrow \text{K}_2\text{SO}_4 + 5 \text{Na}_2\text{SO}_4 + 2 \text{MnSO}_4 + 10 \text{CO}_2 + 8 \text{H}_2\text{O}$ [2]
  - From the stoichiometry of this balanced equation, 5 moles of disodium oxalate react with 2 moles of potassium permanganate.
  - Calculate the moles of disodium oxalate used from its mass and molecular weight.
  - Using the molar ratio, determine the moles of potassium permanganate that reacted.
  - Finally, calculate the normality or molarity of the potassium permanganate solution using the volume of the titrant consumed.

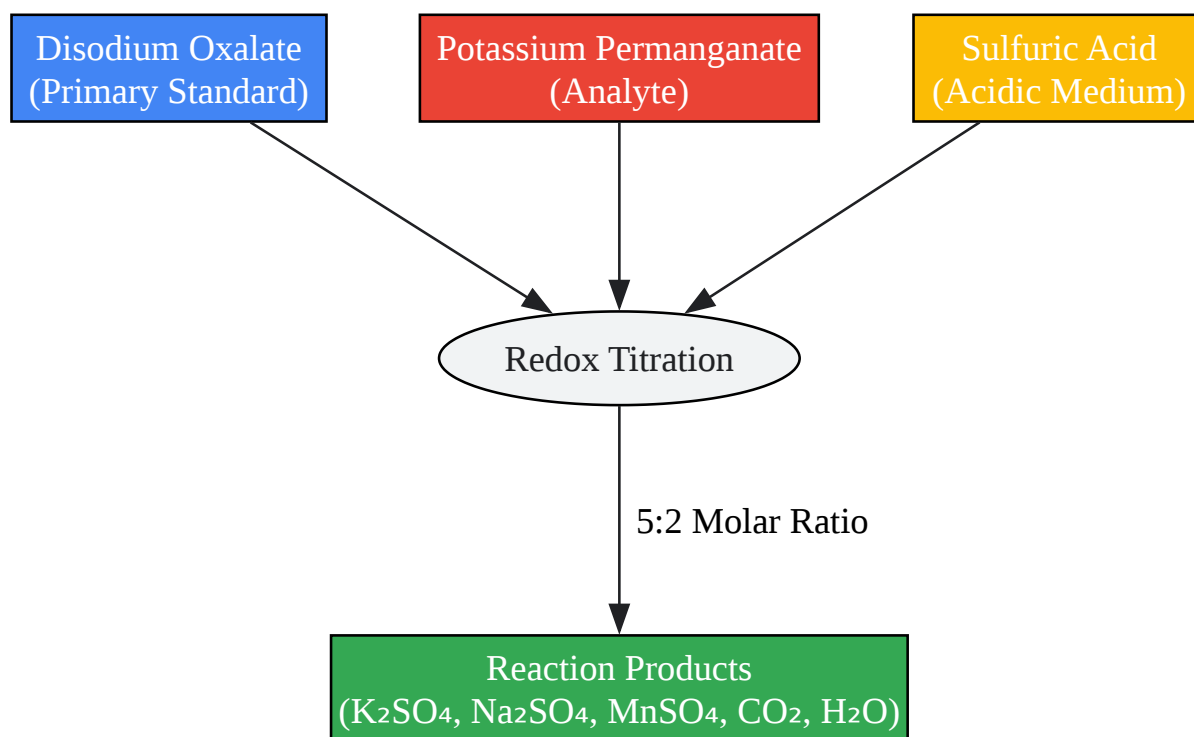
## Visualizing the Workflow

To further clarify the experimental process, the following diagrams illustrate the key steps and the logical flow of the standardization procedure.



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Caption: Experimental workflow for the standardization of potassium permanganate.



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Caption: Logical relationship of reactants and products in the titration.

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